

# Essential Safety and Logistics for Handling N,N'-Dibenzylglycinamide

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## Compound of Interest

Compound Name: *N,N'*-Dibenzylglycinamide

Cat. No.: B086113

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **N,N'-Dibenzylglycinamide**. The following procedures are designed to ensure the safety of laboratory personnel and to provide a clear, step-by-step operational plan.

## Personal Protective Equipment (PPE)

When handling **N,N'-Dibenzylglycinamide**, a comprehensive approach to personal protection is paramount. The following PPE is required to minimize exposure and ensure safety.

Primary Barriers:

- **Gloves:** Nitrile gloves are recommended for handling **N,N'-Dibenzylglycinamide**. Always inspect gloves for integrity before use and practice proper glove removal technique to avoid skin contact.
- **Eye Protection:** Tightly fitting chemical safety goggles are mandatory. A face shield should also be worn when there is a potential for splashing or aerosol generation.
- **Lab Coat:** A flame-resistant or retardant lab coat must be worn and fully buttoned to provide maximum coverage.

Ventilation:

- All handling of **N,N'-Dibenzylglycinamide**, especially when in powdered form or when being heated or agitated, must be conducted within a certified chemical fume hood to prevent inhalation of dust or vapors.

## Quantitative Safety Data

While specific occupational exposure limits (OELs) for **N,N'-Dibenzylglycinamide** have not been established, data for structurally related compounds can provide valuable context for risk assessment.

Compound	CAS Number	Toxicity Data	Notes
N,N-Diethyl-meta-toluamide (DEET)	134-62-3	Intermediate-duration oral MRL of 1.0 mg/kg/day (based on developmental effects in rats)[1]	Classified as a Group D substance (not classifiable as a human carcinogen) by the EPA.[1]
N,N-Dimethylacrylamide	2680-03-7	Acute oral LD50: 315.8 mg/kg bw (rat); Acute dermal LD50: >500 mg/kg bw (rat) [2]	Can elicit allergic contact dermatitis with prolonged exposure. [2]

MRL: Minimal Risk Level; LD50: Lethal Dose, 50%

## Operational Plan: Step-by-Step Handling Procedures

The following workflow outlines the safe handling of **N,N'-Dibenzylglycinamide** from preparation to immediate post-handling procedures.

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## References

- 1. [atsdr.cdc.gov](https://atsdr.cdc.gov) [[atsdr.cdc.gov](https://atsdr.cdc.gov)]
- 2. [industrialchemicals.gov.au](https://industrialchemicals.gov.au) [[industrialchemicals.gov.au](https://industrialchemicals.gov.au)]
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